

# Disperse Red 167: A Technical Guide to its Spectroscopic Properties

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## Compound of Interest

Compound Name: Disperse Red 167

Cat. No.: B1346997

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This technical guide provides an in-depth analysis of the spectroscopic properties of **Disperse Red 167**, a monoazo dye belonging to the disperse class of colorants. Primarily utilized in the textile industry for dyeing polyester and its blended fabrics, a thorough understanding of its light-absorbing characteristics is crucial for quality control, research, and development applications. This document outlines the key spectroscopic data, a detailed experimental protocol for determining its maximum absorption wavelength ( $\lambda_{\text{max}}$ ), and a logical workflow for this analytical procedure.

## Core Spectroscopic and Physicochemical Data

The essential quantitative data for **Disperse Red 167** are summarized in the table below. These parameters are fundamental for its identification, characterization, and quantification in various matrices.

Property	Value	Reference
Maximum Absorption Wavelength ( $\lambda_{\text{max}}$ )	525 nm	[1]
Molecular Formula	C <sub>23</sub> H <sub>26</sub> ClN <sub>5</sub> O <sub>7</sub>	[2]
Molecular Weight	519.93 g/mol	[2][3]
Appearance	Dark red powder	[1][3]
Solubility	Soluble in acetone; Insoluble in water	[1]
Molar Absorptivity ( $\epsilon$ )	Not readily available in cited literature	

## Determination of Maximum Absorption Wavelength ( $\lambda_{\text{max}}$ ): Experimental Protocol

The following protocol describes a generalized method for determining the maximum absorption wavelength of **Disperse Red 167** using UV-Visible spectrophotometry. This procedure is based on standard analytical practices for disperse dyes.

### 1. Objective:

To determine the wavelength at which **Disperse Red 167** exhibits maximum absorbance ( $\lambda_{\text{max}}$ ) in a suitable solvent.

### 2. Materials and Equipment:

- **Disperse Red 167** powder
- Acetone (spectroscopic grade)
- Volumetric flasks (10 mL, 100 mL)
- Pipettes

- Quartz cuvettes (1 cm path length)
- Double-beam UV-Visible spectrophotometer

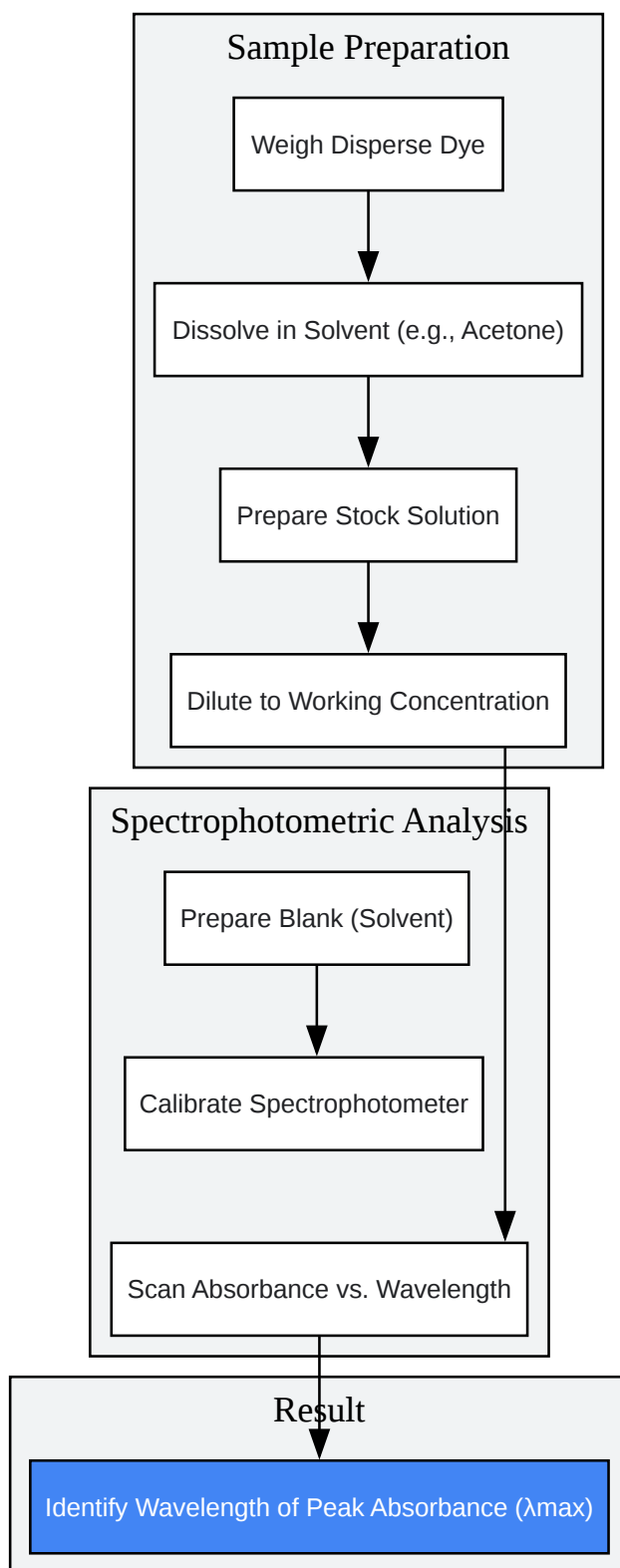
### 3. Procedure:

- Preparation of Stock Solution:
  - Accurately weigh approximately 10 mg of **Disperse Red 167** powder.
  - Quantitatively transfer the dye into a 100 mL volumetric flask.
  - Dissolve the dye in a small amount of spectroscopic grade acetone and then dilute to the mark with the same solvent. This will be the stock solution.
- Preparation of Working Solution:
  - Pipette 1 mL of the stock solution into a 10 mL volumetric flask.
  - Dilute to the mark with spectroscopic grade acetone. The concentration of this working solution should be such that its maximum absorbance falls within the linear range of the spectrophotometer (typically 0.2 - 1.0 Absorbance Units).
- Spectrophotometric Analysis:
  - Turn on the spectrophotometer and allow it to warm up for at least 30 minutes.
  - Set the wavelength range for scanning from 400 nm to 700 nm.
  - Use spectroscopic grade acetone as the blank reference. Fill a quartz cuvette with the blank and place it in the reference beam of the spectrophotometer.
  - Fill another quartz cuvette with the prepared working solution of **Disperse Red 167** and place it in the sample beam.
  - Perform a baseline correction with the blank.
  - Scan the absorbance of the sample solution across the specified wavelength range.

- Data Analysis:
  - Identify the wavelength at which the highest absorbance peak is observed. This wavelength is the  $\lambda_{\text{max}}$  of **Disperse Red 167**.
  - Record the absorbance value at the  $\lambda_{\text{max}}$ .

## Logical Workflow for $\lambda_{\text{max}}$ Determination

The following diagram illustrates the logical steps involved in the experimental determination of the maximum absorption wavelength of a disperse dye.



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Caption: Workflow for  $\lambda_{\text{max}}$  determination.

This comprehensive guide provides the foundational technical information for researchers and professionals working with **Disperse Red 167**. The provided data and protocols facilitate accurate spectroscopic analysis, a critical component in both research and industrial applications of this dye.

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## References

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